

Safe Disposal of 4-Heptyloxyphenol: A Procedural Guide

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Compound of Interest

Compound Name: 4-Heptyloxyphenol

Cat. No.: B081985

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This guide provides essential safety and logistical information for the proper disposal of **4-Heptyloxyphenol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical to ensure personal safety and environmental compliance.

Chemical and Physical Properties

A summary of key quantitative data for **4-Heptyloxyphenol** is presented below. Understanding these properties is the first step in safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₀ O ₂	[1][2]
Molecular Weight	208.30 g/mol	[1][2]
Appearance	Off-white powder	[1][3]
Melting Point	64 - 65 °C	[1]
Boiling Point	312 °C	[1]
Solubility	Insoluble in water	[1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Heptyloxyphenol is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) at all times when handling this chemical for disposal.

- Hazards:
 - Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - May cause respiratory tract irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Required PPE:
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[3\]](#)
 - Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#)[\[3\]](#)
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[3\]](#)
 - Respiratory Protection: If dusty conditions are generated, follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. Use a NIOSH or European Standard EN 149 approved respirator when necessary.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol

This protocol outlines the required steps for the safe disposal of **4-Heptyloxyphenol** waste.

3.1. Waste Segregation and Collection

- Identify Waste: Designate all materials contaminated with **4-Heptyloxyphenol**, including residual powder, contaminated labware (e.g., weigh boats, gloves), and spill cleanup materials, as hazardous waste.
- Segregate Waste: Do not mix **4-Heptyloxyphenol** waste with other waste streams, especially incompatible materials such as oxidizing agents, acid chlorides, and acid

anhydrides.[1] Store it in a designated, separate container.

- Use Appropriate Containers: Collect solid waste in a clean, dry, and properly sealed container.[1][3] Ensure the container is made of a material compatible with phenols and ethers. The container must have a tightly fitting cap and be kept closed except when waste is being added.[4]

3.2. Labeling and Storage

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Heptyloxyphenol**," and the approximate quantity. Deface any original labels on reused containers.[4]
- Storage: Store the sealed waste container in a cool, dry, well-ventilated area away from incompatible substances.[1][3] The storage area should be a designated satellite accumulation area for hazardous waste.

3.3. Disposal of Empty Containers

- Initial Cleaning: For containers that held **4-Heptyloxyphenol**, thoroughly empty all contents. [5]
- Rinsing: The first rinse of the empty container must be collected and disposed of as hazardous waste.[5] For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[5] After the initial hazardous rinse(s) are collected, the container can be washed with soap and water.
- Final Disposal: Once thoroughly cleaned and air-dried, glass or plastic containers may be disposed of in the regular laboratory waste or recycling streams.[4][5]

3.4. Spill Management

- Immediate Action: In case of a spill, clean it up immediately, observing all PPE precautions. [1][3]
- Containment: Prevent the generation of dust.[1][3]
- Cleanup: Sweep up or absorb the spilled material.[1][3]

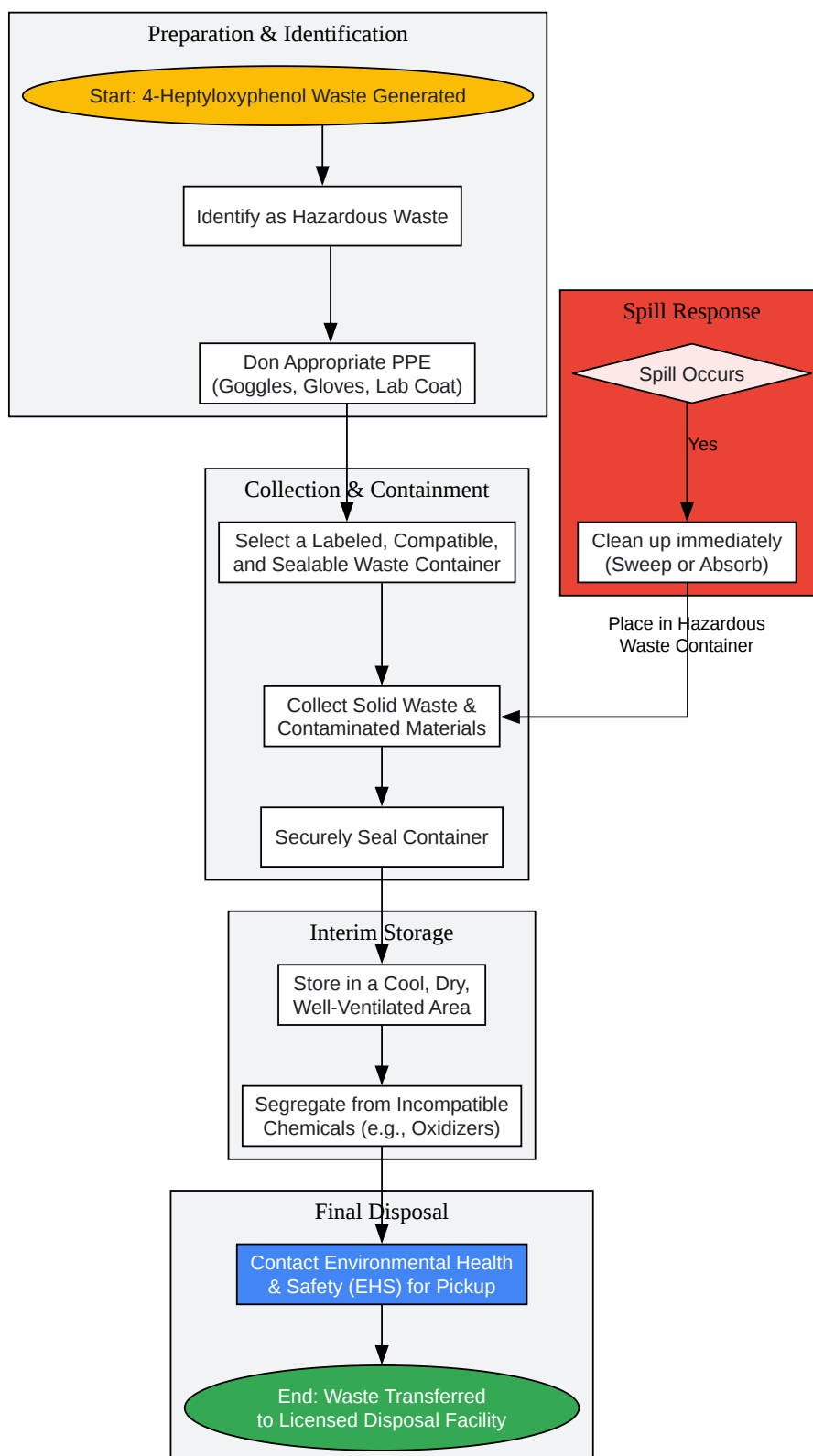
- Collection: Place the collected spill material into a suitable, clean, dry, and closed container for disposal as hazardous waste.[\[1\]](#)[\[3\]](#)

3.5. Final Disposal Arrangement

- Contact EHS: Never dispose of **4-Heptyloxyphenol** down the drain or in the regular trash.[\[5\]](#)
- Schedule Pickup: Arrange for a hazardous waste pickup through your institution's Environmental Health and Safety (EHS) office.[\[5\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Heptyloxyphenol**.



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Caption: Workflow for the safe disposal of **4-Heptyloxyphenol** waste.

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References

- 1. 4-Heptyloxyphenol(13037-86-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 4-(Heptyloxy)phenol | C₁₃H₂₀O₂ | CID 25641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. rtong.people.ust.hk [rtong.people.ust.hk]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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